

# "3-(4-Fluorophenyl)isoxazol-5-amine"

## fundamental properties

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### Compound of Interest

Compound Name: 3-(4-Fluorophenyl)isoxazol-5-amine

Cat. No.: B1270891

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An In-Depth Technical Guide to **3-(4-Fluorophenyl)isoxazol-5-amine**: Properties, Synthesis, and Applications

## Executive Summary

This guide provides a comprehensive technical overview of **3-(4-Fluorophenyl)isoxazol-5-amine**, a heterocyclic amine of significant interest in medicinal and materials chemistry. The isoxazole scaffold is a well-established "privileged structure" in drug discovery, known for its versatile biological activities.<sup>[1][2]</sup> This document, intended for researchers and drug development professionals, details the compound's fundamental properties, provides a validated synthesis protocol with mechanistic insights, and explores its reactivity and diverse applications. By synthesizing data from established chemical suppliers and the scientific literature, this whitepaper serves as a core resource for leveraging this valuable synthetic building block.

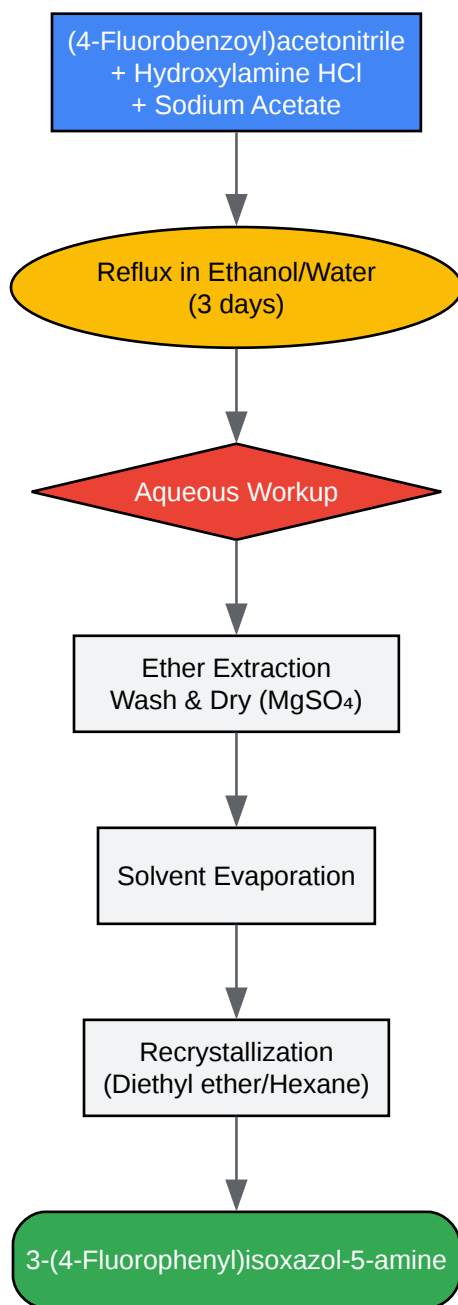
## Introduction: The Isoxazole Scaffold in Modern Chemistry

Isoxazoles, a class of five-membered aromatic heterocycles containing adjacent nitrogen and oxygen atoms, are foundational moieties in pharmaceutical chemistry.<sup>[3]</sup> Their unique electronic properties and ability to act as hydrogen bond donors and acceptors allow them to interact with a wide array of biological targets.<sup>[4]</sup> This versatility has led to the incorporation of

the isoxazole ring into numerous FDA-approved drugs, including the anti-inflammatory agent Valdecoxib and the antirheumatic drug Leflunomide.[1][3] The strategic placement of functional groups on the isoxazole core, such as the fluorophenyl and amine groups in the title compound, allows for fine-tuning of pharmacokinetic profiles, enhancement of binding affinity, and exploration of new therapeutic avenues.[5] **3-(4-Fluorophenyl)isoxazol-5-amine** serves as a key intermediate, providing a reactive handle for the construction of more complex molecular architectures targeting diseases ranging from cancer to neurological disorders.[2][6]

## Molecular Identity and Physicochemical Properties

The precise identification and characterization of a chemical entity are paramount for reproducible scientific investigation. **3-(4-Fluorophenyl)isoxazol-5-amine** is defined by its unique combination of a fluorinated aromatic ring and a primary amine on the isoxazole core.



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